

First aid and emergency procedures for 4-Fluorobenzyl chloride exposure

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Compound of Interest

Compound Name: 4-Fluorobenzyl chloride

Cat. No.: B032592

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Technical Support Center: 4-Fluorobenzyl Chloride Exposure

This guide provides essential information for researchers, scientists, and drug development professionals on the first aid and emergency procedures for exposure to **4-Fluorobenzyl chloride**.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards of **4-Fluorobenzyl chloride**?

A1: **4-Fluorobenzyl chloride** is a corrosive and flammable liquid and vapor.[1][2] It can cause severe burns to the skin and eyes.[1][2][3][4] Inhalation may lead to severe irritation of the respiratory tract, with potential for chemical burns and delayed lung edema.[1] Ingestion can cause burns to the gastrointestinal tract.[1] It is also moisture-sensitive.[1]

Q2: What are the immediate symptoms of exposure to **4-Fluorobenzyl chloride**?

A2: Symptoms of exposure can include a burning sensation in the mouth, throat, and stomach upon ingestion.[5] Skin and eye contact will result in burns.[1][2] Inhalation may cause a sore throat, coughing, and shortness of breath.[1] It is also a lachrymator, meaning it can increase the flow of tears.[3]

Q3: What personal protective equipment (PPE) should be worn when handling **4-Fluorobenzyl chloride**?

A3: When handling **4-Fluorobenzyl chloride**, it is crucial to wear appropriate personal protective equipment. This includes tight-sealing safety goggles, a face shield, protective gloves, and protective clothing to prevent skin exposure.[2] Work should be conducted in a well-ventilated area, preferably under a chemical fume hood.[3]

Troubleshooting Guides: First Aid and Emergency Procedures

Skin Contact

Problem: Accidental skin contact with **4-Fluorobenzyl chloride**.

Solution:

- Immediately remove all contaminated clothing, including footwear.[6]
- Flush the affected skin area with large amounts of water for at least 15 minutes.[1][2] A safety shower should be used if available.[6]
- Wash the skin with soap and plenty of water.[4][7]
- Seek immediate medical attention.[1][2]
- Contaminated clothing should be washed before reuse.[1][3]

Eye Contact

Problem: **4-Fluorobenzyl chloride** has splashed into the eyes.

Solution:

- Immediately flush the eyes with plenty of water for at least 15 minutes, holding the eyelids open to ensure complete irrigation.[1][2][6]
- If present, remove contact lenses, but only if it can be done easily by skilled personnel.[6][7]

- Seek immediate medical attention.[\[1\]](#)[\[2\]](#)[\[8\]](#)

Inhalation

Problem: Inhaled vapors of **4-Fluorobenzyl chloride**.

Solution:

- Move the affected person to fresh air immediately and keep them at rest in a position comfortable for breathing.[\[1\]](#)[\[4\]](#)[\[6\]](#)
- If the person is not breathing, administer artificial respiration.[\[1\]](#)[\[7\]](#) Do not use the mouth-to-mouth method if the substance was ingested or inhaled; use a pocket mask with a one-way valve or another proper respiratory medical device.[\[2\]](#)[\[9\]](#)
- If breathing is difficult, provide oxygen.[\[1\]](#)
- Seek immediate medical attention, as inhalation of vapors may cause delayed lung edema.[\[1\]](#)[\[6\]](#)

Ingestion

Problem: Accidental ingestion of **4-Fluorobenzyl chloride**.

Solution:

- Do NOT induce vomiting.[\[1\]](#)[\[3\]](#)[\[7\]](#)
- If the person is conscious, rinse their mouth with water.[\[4\]](#)[\[6\]](#)[\[7\]](#)
- Give a cupful of water to drink.[\[1\]](#)
- Never give anything by mouth to an unconscious person.[\[1\]](#)[\[4\]](#)[\[7\]](#)
- Seek immediate medical attention.[\[1\]](#)[\[7\]](#)

Chemical Spill

Problem: A spill of **4-Fluorobenzyl chloride** has occurred in the laboratory.

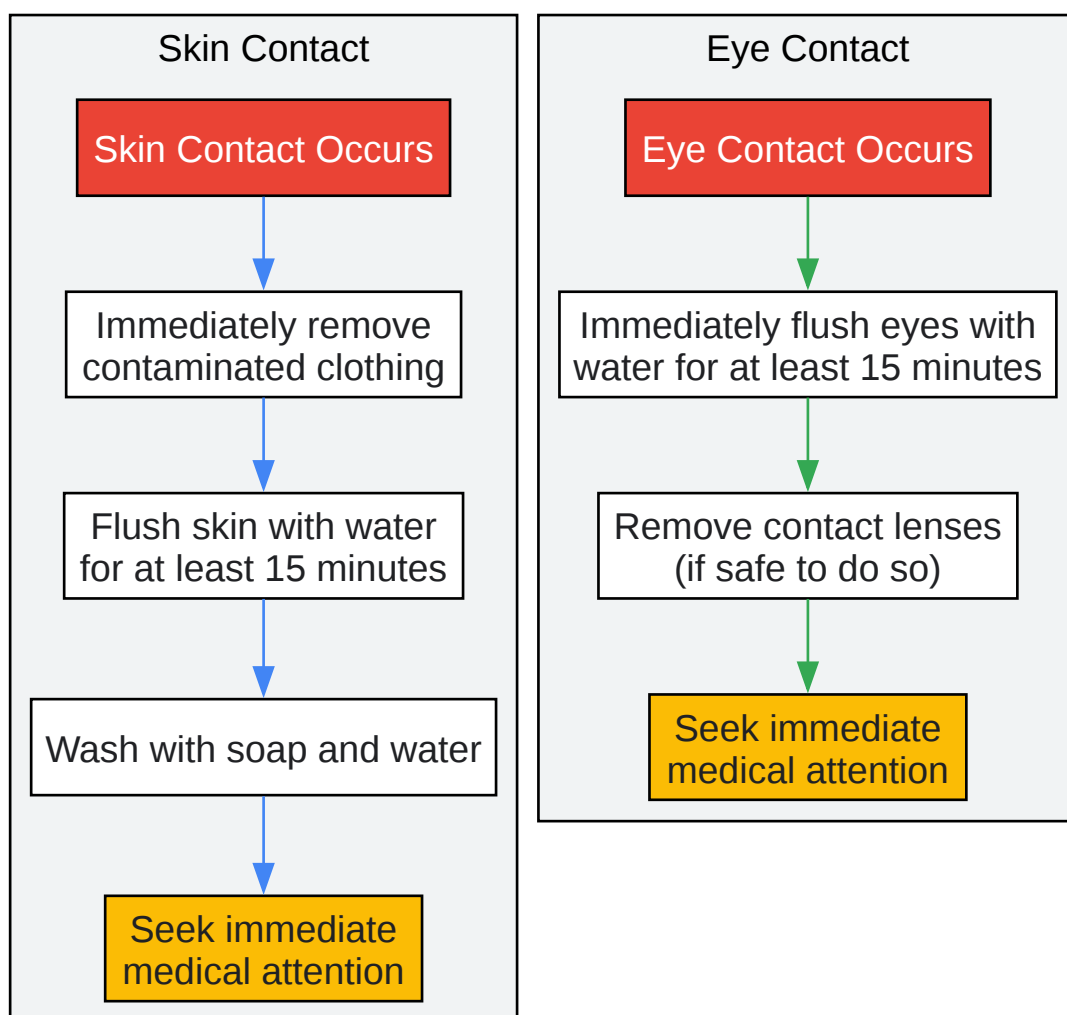
Solution:

- Evacuate all personnel from the immediate spill area and move upwind.[\[2\]](#)[\[6\]](#)
- If the spill is flammable, remove all sources of ignition and turn off heat sources if it is safe to do so.[\[2\]](#)[\[10\]](#)
- Ensure the area is well-ventilated.[\[2\]](#)[\[7\]](#)
- For small spills, contain and absorb the material with an inert absorbent material like vermiculite, sand, or earth.[\[6\]](#)
- Collect the residue using spark-free tools and place it in a suitable, closed container for disposal.[\[6\]](#)
- For major spills, evacuate the area and contact emergency services immediately.[\[10\]](#)

Quantitative Data Summary

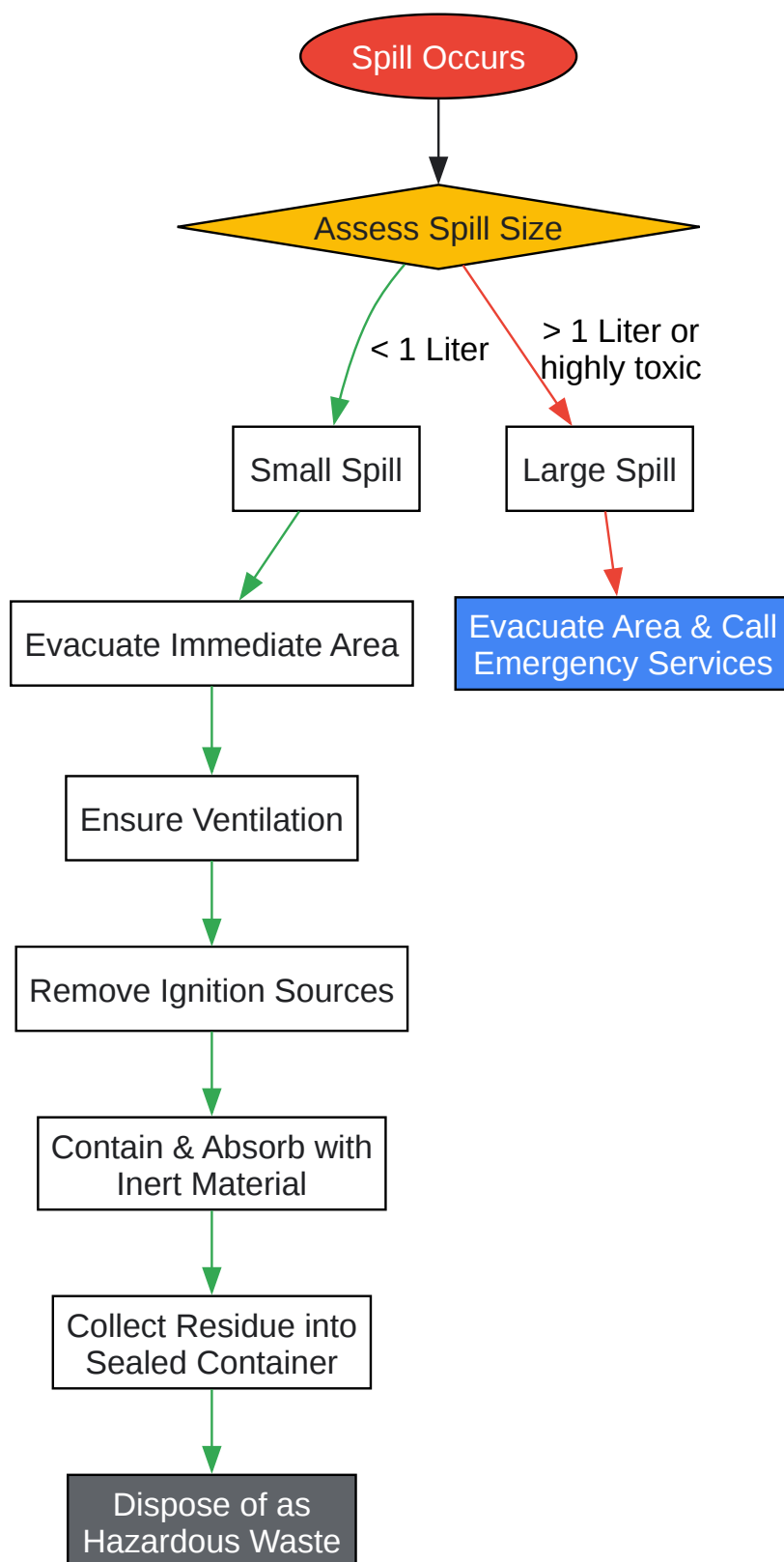
Parameter	Value	Reference
First Aid - Skin/Eye Flushing Time	At least 15 minutes	[1] [2] [6] [7]
Flash Point	60 °C (140 °F)	[1]
Autoignition Temperature	590 °C (1094 °F)	[1]
Lower Explosion Limit	1.30 vol %	[1]

Emergency Procedure Workflows



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Caption: First aid workflow for skin and eye contact with **4-Fluorobenzyl chloride**.



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Caption: Decision-making workflow for a **4-Fluorobenzyl chloride** spill.

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